

Essential Safety and Handling Protocols for Bevurogant

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Compound of Interest

Compound Name: Bevurogant

Cat. No.: B8218018

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This document provides critical safety and logistical guidance for the handling and disposal of **Bevurogant**, a potent retinoid-related orphan receptor-gamma t (ROR γ t) antagonist intended for research use only. Given the absence of a comprehensive, substance-specific Safety Data Sheet (SDS), the following procedures are based on established best practices for handling potent pharmaceutical compounds and guidelines from the National Institute for Occupational Safety and Health (NIOSH) for hazardous drugs. A thorough risk assessment should be conducted before any handling of this compound.

Personal Protective Equipment (PPE)

The primary goal of a robust PPE strategy is to create a barrier between the researcher and the potent compound, minimizing the risk of exposure through inhalation, dermal contact, or ingestion. The following table summarizes the recommended PPE for handling **Bevurogant**.

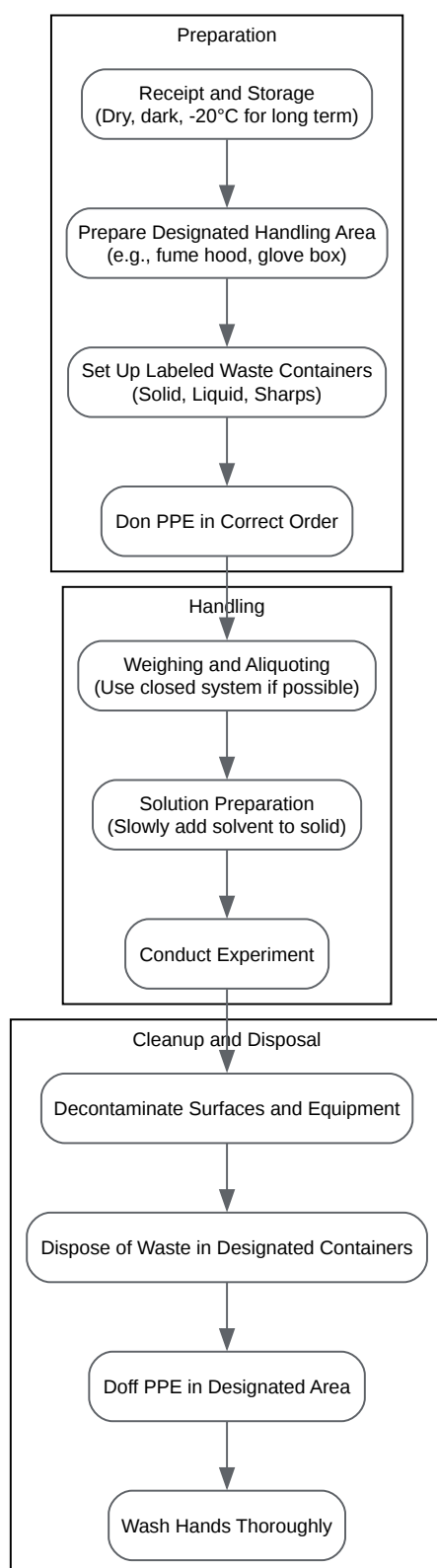
PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	Recommended for procedures with a high likelihood of aerosol or dust generation. Hoods or full-face pieces can offer a high Assigned Protection Factor (APF).
Reusable Half or Full-Facepiece Respirator	To be used with P100/FFP3 particulate filters. A proper fit test is mandatory before use.	
Disposable Respirators (e.g., N95, FFP2)	Suitable for low-risk activities but not recommended as primary protection when handling highly potent compounds.	
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer glove should be changed immediately upon contamination or at regular intervals.
Body Protection	Disposable Coveralls	Select coveralls made from materials such as Tyvek® or microporous film to protect against chemical splashes and fine particles.
Dedicated Lab Coat	A disposable or professionally laundered lab coat should be worn over personal clothing.	

Eye Protection	Safety Goggles or Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. A face shield can be worn over goggles for additional protection.
Foot Protection	Shoe Covers	Disposable shoe covers must be worn in the designated handling area and removed before exiting.

Operational and Disposal Plans

A structured workflow is essential to ensure the safe handling of **Bevurogant** from receipt to disposal. Adherence to these procedural steps will minimize exposure risk and prevent contamination.

Experimental Workflow



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Figure 1: Procedural workflow for the safe handling of **Bevurogant**.

Step-by-Step Guidance

- Preparation:
 - Receipt and Storage: Upon receipt, store **Bevurogant** in a dry, dark environment. For long-term storage (months to years), maintain a temperature of -20°C. For short-term storage (days to weeks), 0-4°C is acceptable.
 - Designated Handling Area: All handling of **Bevurogant** powder should occur in a designated area with controlled ventilation, such as a chemical fume hood or a glove box.
 - Waste Management: Before beginning work, prepare clearly labeled, sealed waste containers for solid, liquid, and sharp waste that will come into contact with **Bevurogant**.
 - PPE Donning: Put on all required PPE in the correct sequence in an anteroom or a designated clean area before entering the handling zone.
- Handling:
 - Weighing and Aliquoting: Whenever feasible, use a closed system for weighing and transferring the compound. To minimize dust generation when handling powders, use gentle scooping techniques.
 - Solution Preparation: When dissolving **Bevurogant**, add the solvent to the solid material slowly to prevent splashing.
- Spill Management:
 - In the event of a spill, immediately alert others in the vicinity.
 - Use a pre-prepared chemical spill kit to clean the area, working from the outside of the spill inward.
 - All materials used for the cleanup must be disposed of as hazardous waste.
- Cleanup and Disposal:

- Decontamination: Thoroughly decontaminate all surfaces and equipment used during the handling process with an appropriate cleaning agent.
- Waste Disposal: Dispose of all waste (solid, liquid, and sharps) in the designated hazardous waste containers.
- PPE Doffing: Remove PPE in the designated doffing area, taking care to avoid self-contamination. Dispose of single-use PPE in the appropriate hazardous waste container.
- Hygiene: Wash hands thoroughly after removing PPE.

Disclaimer

The information provided in this document is intended as a guide for trained professionals and is based on general principles for handling potent research compounds. It is not a substitute for a substance-specific risk assessment and the user's professional judgment. Always consult with your institution's environmental health and safety department for specific guidance and protocols.

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